

commercial availability of 4-Chloropyridine-3-boronic acid pinacol ester

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Compound of Interest

Compound Name: 4-Chloropyridine-3-boronic acid pinacol ester

Cat. No.: B1365290

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An In-depth Technical Guide to the Commercial Availability of **4-Chloropyridine-3-boronic acid pinacol ester**

For Researchers, Scientists, and Drug Development Professionals

Introduction: A Versatile Building Block in Modern Synthesis

4-Chloropyridine-3-boronic acid pinacol ester has emerged as a critical reagent in the fields of medicinal chemistry and materials science. Its significance lies in its role as a versatile building block, primarily utilized in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions.^{[1][2]} This reaction is a cornerstone of modern organic synthesis, enabling the efficient formation of carbon-carbon bonds to construct complex molecular architectures.^{[1][2]} The pyridine core is a prevalent motif in numerous pharmaceuticals, and the strategic placement of the boronic ester and a chloro-substituent allows for sequential, site-selective modifications. This guide provides a comprehensive overview of the commercial availability, chemical properties, handling protocols, and synthetic applications of **4-Chloropyridine-3-boronic acid pinacol ester**, designed to empower researchers in accelerating their discovery and development programs.

Chemical Identity and Properties

Precise identification and understanding of a reagent's physical properties are fundamental to its successful application in research. **4-Chloropyridine-3-boronic acid pinacol ester** is typically available as a stable, solid compound.

Property	Value	Source(s)
CAS Number	452972-15-5	[3][4][5][6][7]
Molecular Formula	C ₁₁ H ₁₅ BCINO ₂	[4][7][8]
Molecular Weight	239.51 g/mol	[5][7]
Appearance	Cream or white powder/solid	[8][9]
Melting Point	~110 °C	[8]
Boiling Point	326.8 ± 27.0 °C at 760 mmHg	[8]
Density	1.1 ± 0.1 g/cm ³	[8]
Purity	Typically ≥95-98%	[5][10]

Common Synonyms:

- 4-Chloro-3-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)pyridine[10]
- 4-Chloropyridine-3-boronic acid, pinacol ester[3][10]

Commercial Availability and Sourcing

4-Chloropyridine-3-boronic acid pinacol ester is readily available from a variety of chemical suppliers, catering to needs ranging from academic research to large-scale drug development. The compound is typically offered in quantities from grams to kilograms.

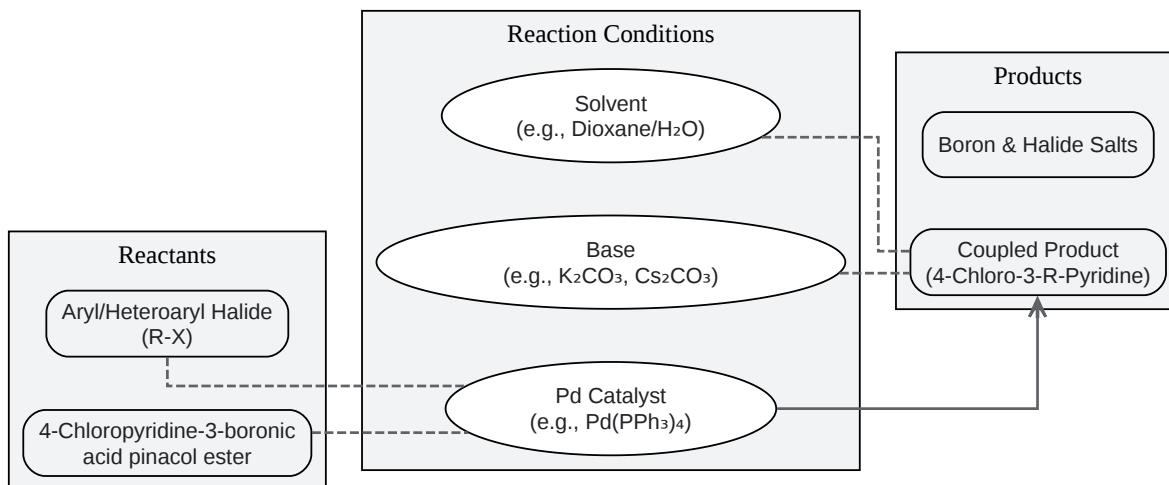
Supplier	Representative Quantities	Notes
AOBChem	1g, 5g, 10g, 25g	Provides pricing for various quantities. [4]
AK Scientific, Inc.	Varies	Supplies the hydrochloride salt form. [10]
Apollo Scientific	Varies	Provides detailed safety data sheets. [3]
CymitQuimica	1g and larger	Distributes for brands like Frontier Specialty Chemicals. [5]
Echemi (GIHI CHEMICALS)	Varies	A manufactory with several years of experience. [8]
Frontier Specialty Chemicals	Varies	Offers bulk and smaller quantities. [6]
Santa Cruz Biotechnology	Varies	A well-known supplier for proteomics and research chemicals. [7]

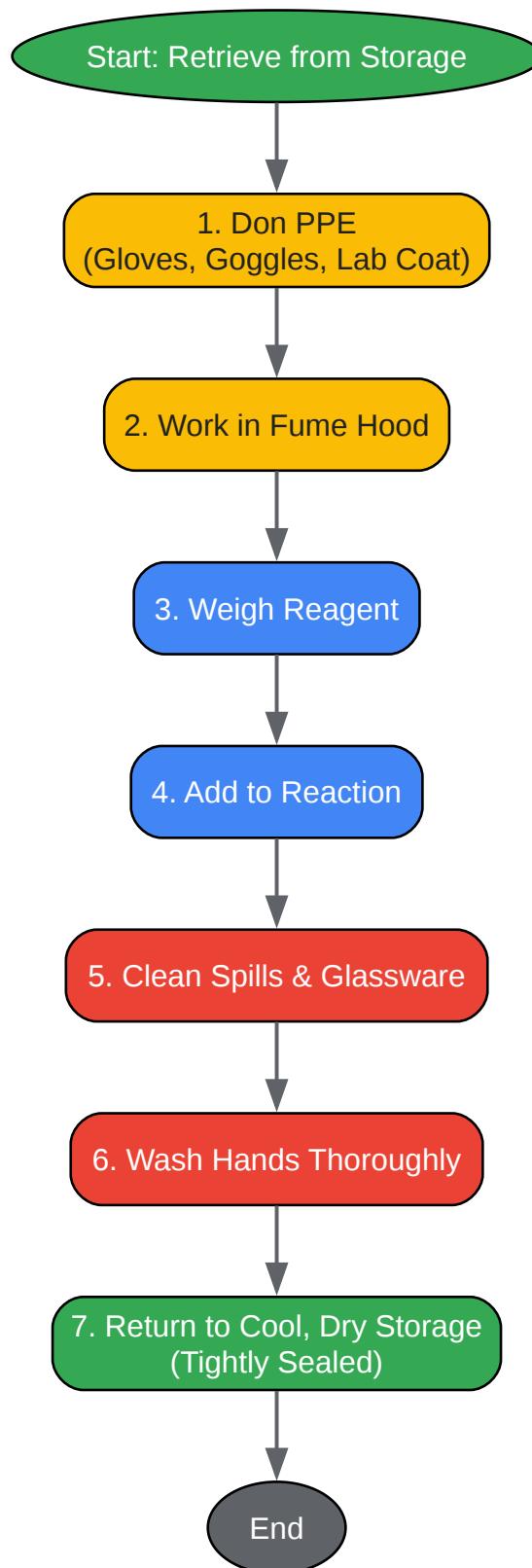
Disclaimer: This is a representative, non-exhaustive list. Pricing and availability are subject to change. Researchers should request quotations directly from suppliers for the most current information.

Core Application: The Suzuki-Miyaura Cross-Coupling Reaction

The primary utility of pyridine boronic acid pinacol esters is their function as the organoboron partner in Suzuki-Miyaura cross-coupling reactions.[\[1\]](#) This Nobel Prize-winning methodology is favored for its mild reaction conditions, tolerance of a wide range of functional groups, and commercial availability of catalysts and reagents.[\[2\]](#) The pinacol ester form offers enhanced stability and easier handling compared to the corresponding boronic acid, which can be prone to dehydration and other side reactions.[\[2\]](#)[\[11\]](#)

In a typical application, **4-Chloropyridine-3-boronic acid pinacol ester** is coupled with an aryl or heteroaryl halide (or triflate) in the presence of a palladium catalyst and a base to form a new C-C bond, yielding a biaryl or hetero-biaryl structure. These structures are common motifs in many biologically active compounds.[\[1\]](#)





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